

JNJ-49095397: A Deep Dive into the Inhibition of p38 Gamma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-49095397

Cat. No.: B8601818

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the inhibition of the p38 mitogen-activated protein kinase (MAPK) gamma isoform by the selective inhibitor **JNJ-49095397**, also known as RV568. This document details the quantitative inhibitory activity, experimental protocols for key assays, and visual representations of the relevant signaling pathways and experimental workflows.

Core Executive Summary

JNJ-49095397 (RV568) is a narrow-spectrum kinase inhibitor with demonstrated activity against p38 MAPK alpha (p38 α) and p38 MAPK gamma (p38 γ).^{[1][2][3][4][5]} It has been investigated for its anti-inflammatory properties, particularly in the context of chronic obstructive pulmonary disease (COPD). **JNJ-49095397** has been shown to inhibit the release of pro-inflammatory cytokines in various cell types and has undergone clinical evaluation. Beyond its primary targets, it also exhibits inhibitory activity against the SRC family kinase, hematopoietic kinase (HCK).

Quantitative Data on Inhibitory Activity

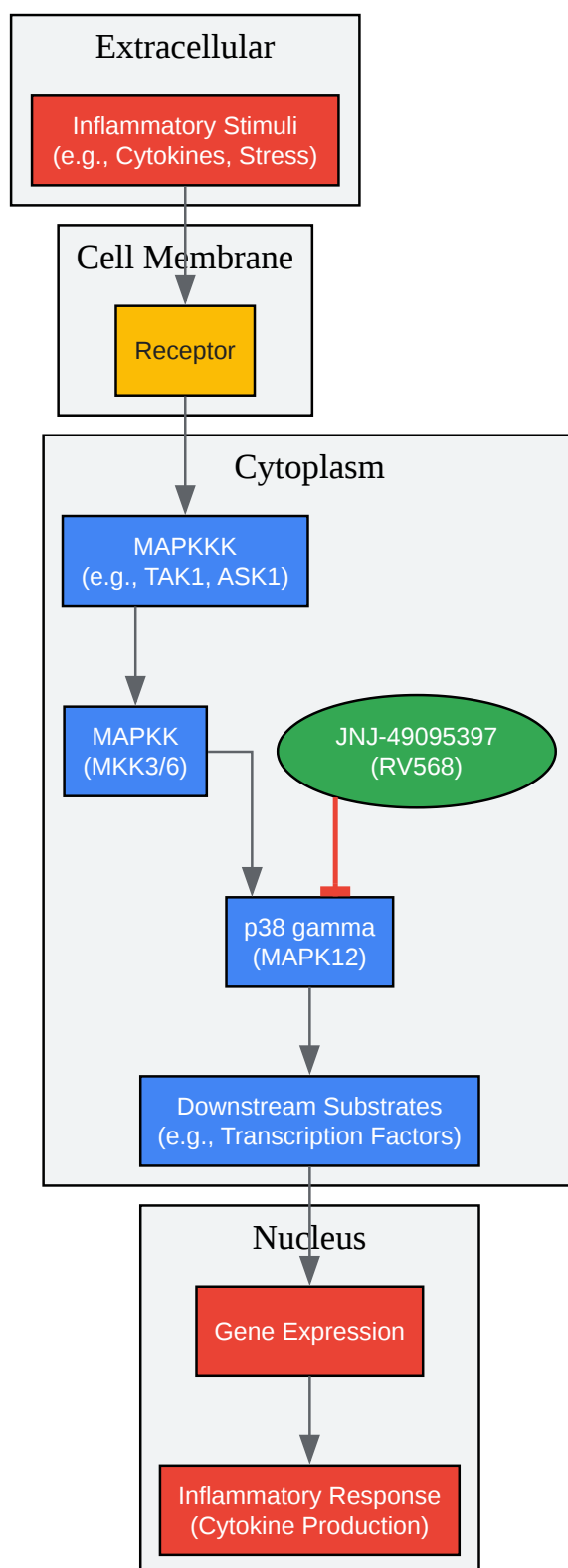
The following table summarizes the available quantitative data on the inhibitory activity of **JNJ-49095397** against its primary kinase targets.

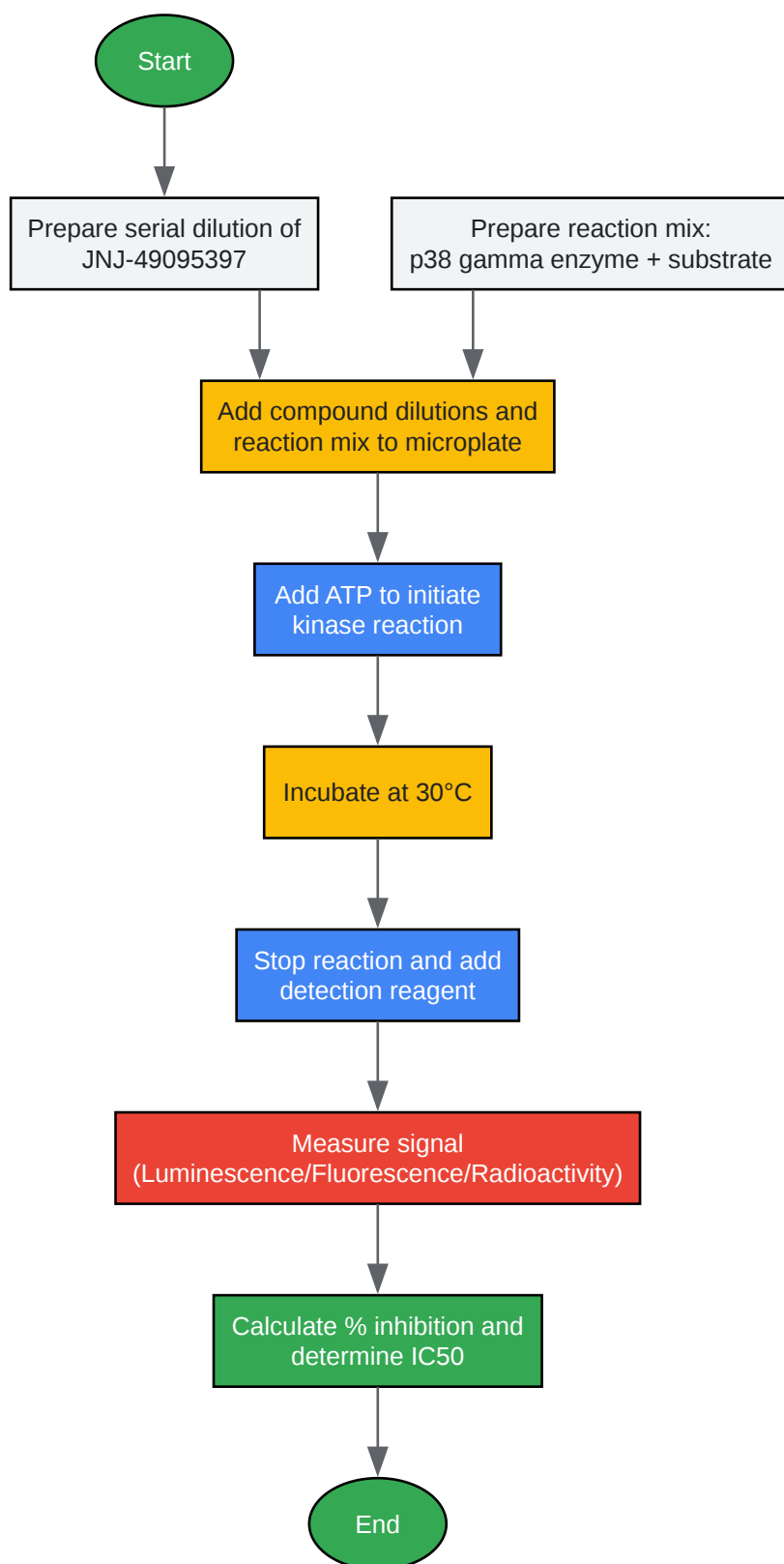
Target	Assay Type	Metric	Value	Reference
p38 α	Biochemical	IC50	Data not publicly available	
p38 γ	Biochemical	IC50	Data not publicly available	
HCK	Biochemical	IC50	Data not publicly available	

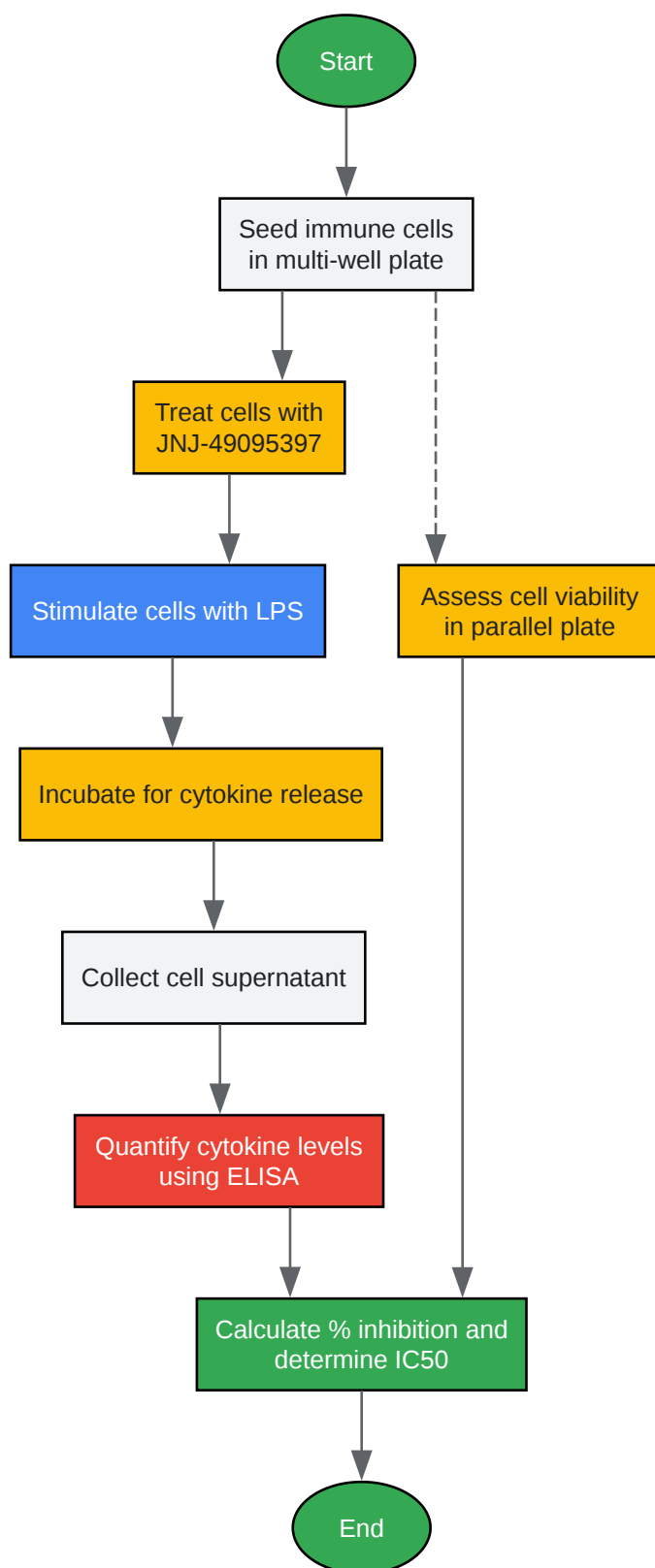
Note: Specific IC50 values for **JNJ-49095397** against p38 γ and other kinases are not readily available in the public domain. The compound is described as a potent inhibitor of p38 α and p38 γ .

Signaling Pathway and Mechanism of Action

The p38 MAPK pathway is a critical signaling cascade involved in cellular responses to stress and inflammation. Activation of this pathway leads to the production of pro-inflammatory cytokines. The p38 MAPK family consists of four isoforms: α , β , γ , and δ . **JNJ-49095397** exerts its anti-inflammatory effects by directly inhibiting the kinase activity of p38 γ and p38 α , thereby blocking the downstream signaling events that lead to cytokine production.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p38 MAPK signaling in chronic obstructive pulmonary disease pathogenesis and inhibitor therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. RV568, a narrow-spectrum kinase inhibitor with p38 MAPK- α and - γ selectivity, suppresses COPD inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Safety and efficacy of p38 mitogen-activated protein kinase inhibitors (MAPKIs) in COPD - PMC [pmc.ncbi.nlm.nih.gov]
- 5. JNJ-49095397 - TargetMol Chemicals Inc [bioscience.co.uk]
- To cite this document: BenchChem. [JNJ-49095397: A Deep Dive into the Inhibition of p38 Gamma]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8601818#p38-gamma-inhibition-by-jnj-49095397]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com